

Section 1: Compound Identification and Properties

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Compound of Interest

Compound Name: 8-Chlorochroman-4-one

Cat. No.: B1590266

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Correctly identifying the chemical and understanding its physical properties are the foundational steps for safe handling.

1.1 Chemical Identification

Identifier	Value
Chemical Name	8-Chlorochroman-4-one
Synonyms	8-chloro-2,3-dihydro-4H-chromen-4-one, 8-Chloro-4-chromanone
CAS Number	49701-11-3 [1] [2] [3]
Molecular Formula	C ₉ H ₇ ClO ₂ [1] [2] [3]
Molecular Weight	182.60 g/mol [1] [2] [3]

Fig 1. Chemical Structure of 8-Chlorochroman-4-one

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Caption: Chemical structure of **8-Chlorochroman-4-one**.

1.2 Physical and Chemical Properties

Property	Value	Source
Appearance	Cream to white crystalline powder	[4]
Boiling Point	321.8°C at 760 mmHg	[3]
Storage Temperature	Room Temperature	[1] [2] [3]

Section 2: Hazard Assessment and GHS Classification

8-Chlorochroman-4-one is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[5\]](#) Understanding these hazards is crucial for risk mitigation.

2.1 GHS Classification Summary

Category	Information
Pictogram	GHS07 (Exclamation Mark) [1] [3]
Signal Word	Warning [1] [3]
Hazard Statements	H302: Harmful if swallowed [1] [2] [3] H315: Causes skin irritation [1] [2] [3] H319: Causes serious eye irritation [1] [2] [3]
Precautionary Statements	Prevention: P264, P270, P280 [6] [7] Response: P301+P317, P302+P352, P305+P351+P338, P330 [4] [8] Disposal: P501 [4] [6]

2.2 Analysis of Health Hazards

- Oral Toxicity (H302): Ingestion of this compound can be harmful. The causality lies in its potential to interfere with biological processes upon absorption through the gastrointestinal

tract. Therefore, eating, drinking, or smoking in laboratory areas where this chemical is handled is strictly prohibited to prevent accidental ingestion.[6]

- Skin Irritation (H315): Direct contact with the skin can cause irritation, manifesting as redness, itching, or inflammation.[7] This is why the use of compatible protective gloves is mandatory.
- Eye Irritation (H319): This compound can cause serious irritation if it comes into contact with the eyes, potentially leading to discomfort, redness, and impaired vision.[4] The use of safety glasses or goggles is essential to prevent accidental splashes.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with appropriate PPE, is the standard for handling hazardous chemicals.

3.1 Engineering Controls The primary line of defense is to minimize exposure through environmental design.

- Ventilation: All handling of **8-Chlorochroman-4-one**, especially when dealing with the powder form, must be conducted in a well-ventilated area.[9]
- Chemical Fume Hood: For procedures such as weighing, transferring, or running reactions, a certified chemical fume hood is required. This captures dust and potential vapors at the source, preventing inhalation and systemic exposure.[10]

3.2 Personal Protective Equipment (PPE) PPE is a crucial last line of defense and must be worn at all times when handling this chemical.[11]

- Eye and Face Protection: Chemical safety goggles or safety glasses with side shields are mandatory.[12] A face shield should be worn in addition to goggles if there is a significant risk of splashing.[13]
- Skin Protection:

- Gloves: Chemically resistant gloves, such as nitrile, must be worn.[12] Always inspect gloves for tears or holes before use and practice proper removal techniques to avoid contaminating the skin.
- Lab Coat: A flame-resistant lab coat or coveralls should be worn to protect street clothes and provide an additional barrier for the skin.[14]
- Respiratory Protection: Under conditions of adequate engineering controls (i.e., a fume hood), respiratory protection is generally not required. However, in the event of a large spill or a failure of ventilation systems, a NIOSH-approved air-purifying respirator may be necessary.[15][16] Personnel must be properly trained and fit-tested for respirator use.[17]

Section 4: Standard Operating Procedures for Safe Handling

The following protocol is a self-validating system designed to minimize risk during routine laboratory operations.

4.1 Step-by-Step Handling Protocol

- Pre-Handling Assessment: Before starting work, review the Safety Data Sheet (SDS) for **8-Chlorochroman-4-one**.[18] Ensure the chemical fume hood is operational and the work area is clear of clutter.
- Don PPE: Put on all required PPE as specified in Section 3.2.
- Weighing and Transfer:
 - Conduct all weighing and transfers of the solid compound within a chemical fume hood to contain any dust.
 - Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust clouds.
 - Close the container tightly immediately after use.[9]
- In Reactions:

- Add the compound to reaction vessels slowly and carefully.
- Ensure the reaction setup is secure and located within a secondary containment tray.
- Post-Handling:
 - Clean any contaminated equipment and the work surface thoroughly.
 - Properly dispose of any contaminated consumables (e.g., weighing paper, gloves) as hazardous waste (see Section 7).
 - Remove PPE in the correct order to prevent cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.[\[7\]](#)

Section 5: Storage and Incompatibility

Proper storage is vital to maintain chemical stability and prevent hazardous situations.

- Storage Conditions: Store **8-Chlorochroman-4-one** in a tightly sealed, properly labeled container.[\[9\]](#) The storage area should be cool, dry, and well-ventilated.[\[9\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, as these may cause vigorous or exothermic reactions.[\[7\]](#)

Section 6: Emergency Procedures and First Aid

Preparedness is key to effectively managing accidental exposures or spills.[\[19\]](#)

6.1 Personal Exposure Protocol

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with a gentle, steady stream of water from an eyewash station for at least 15 minutes, holding the eyelids open. [4] [20] Remove contact lenses if present and easy to do. Seek immediate medical attention. [20]
Skin Contact	Remove all contaminated clothing immediately. [17] Wash the affected skin area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention. [12] [20]
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing. [4] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [12]
Ingestion	Do NOT induce vomiting. [12] Rinse the mouth thoroughly with water. Seek immediate medical attention and provide the SDS to the medical personnel. [6] [12]

6.2 Spill Response

The response to a spill depends on its scale. This workflow helps determine the correct course of action.

Caption: Decision workflow for responding to a chemical spill.

6.2.1 Minor Spill Cleanup Protocol This protocol applies only to small, contained spills that laboratory personnel are equipped and trained to handle.

- Alert & Secure: Alert personnel in the immediate area.[\[18\]](#)
- Don PPE: Wear appropriate PPE, including safety goggles, a lab coat, and double nitrile gloves.[\[17\]](#)

- Contain: Prevent the spread of the powder.
- Absorb/Neutralize: Gently cover the spill with an inert absorbent material like vermiculite, sand, or kitty litter.[19][21] Do not use combustible materials like paper towels for the initial absorption.
- Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[12] Avoid creating dust.
- Decontaminate: Clean the spill area with a cloth or paper towels wetted with a mild detergent solution, working from the outside in.[21]
- Package Waste: Place all contaminated cleaning materials (gloves, towels, absorbent) into a sealed, properly labeled hazardous waste bag or container.
- Report: Inform your laboratory supervisor of the incident.

Section 7: Waste Disposal

Chemical waste must be managed in a compliant and environmentally responsible manner.

- Classification: All waste containing **8-Chlorochroman-4-one**, including unused product, reaction residues, and contaminated materials (e.g., absorbent from spills), must be treated as hazardous waste.[10]
- Prohibition: Under no circumstances should this chemical or its waste be disposed of down the drain or in the regular trash.[10][22] Drain disposal can lead to environmental contamination and is often illegal.[23]

7.1 Waste Accumulation and Disposal Protocol

- Segregation: Collect all **8-Chlorochroman-4-one** waste streams separately from other chemical wastes to prevent unintended reactions.[10]
- Containerization: Use a designated, chemically compatible (e.g., HDPE or glass) hazardous waste container with a secure, leak-proof lid.[10]

- Labeling: The container must be clearly labeled with "Hazardous Waste," the full chemical name "**8-Chlorochroman-4-one**," and an indication of the associated hazards (Irritant, Harmful if Swallowed).[10]
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials until it is collected by a licensed hazardous waste disposal company.[10]
- Disposal: The final disposal method, typically high-temperature incineration, will be handled by a certified environmental services contractor.[10]

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